

Physicochemical and Thermochemical Data for 3-Pentanol

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Compound of Interest

Compound Name: 3-Pentanol

Cat. No.: B084944

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3-Pentanol, also known as pentan-3-ol or diethyl carbinol, is an isomer of amyl alcohol.[1] It is a colorless liquid at room temperature.[1][2] The quantitative physical and chemical properties of **3-Pentanol** are summarized below for ease of reference.

Property	Value	Source(s)
IUPAC Name	pentan-3-ol	[2]
Molecular Formula	C ₅ H ₁₂ O	[1][2]
Molar Mass	88.15 g/mol	[1][2]
Boiling Point	115.3 - 116 °C	[1][2][3][4][5]
Melting Point	-63.68 °C to -75 °C	[1][3][6]
-8 °C (Note: Discrepancy in reported values)	[2][5]	
Density	0.815 g/mL at 25 °C	[1][3]
Solubility in Water	5.5 g/100 mL (at 30 °C)	[2][5][6]
Flash Point	30 °C	[5][6]
Autoignition Temp.	360 °C	[2]
Refractive Index	n ₂₀ /D 1.410	

Note on Melting Point Discrepancy: There is a notable variance in the reported melting point of **3-Pentanol** in the literature. While some sources indicate a melting point of approximately -8°C ^{[2][5]}, other reputable databases report values in the range of -64°C to -75°C .^{[1][3][4][6]} This discrepancy may arise from differences in experimental conditions or the purity of the samples analyzed. For critical applications, experimental verification is recommended.

Experimental Protocols

The determination of boiling and melting points are fundamental procedures for verifying the identity and purity of a chemical substance.^{[7][8]} The following sections detail standardized methodologies for these measurements.

Protocol for Boiling Point Determination (Capillary Method)

The capillary method, also known as the Siwoloboff method, is a micro-scale technique suitable for determining the boiling point of small liquid samples.^[9]

Apparatus:

- Thiele tube or a melting point apparatus (e.g., Mel-Temp)
- High-boiling point oil (e.g., mineral oil)
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Bunsen burner or heating mantle

Procedure:

- Sample Preparation: Add a few drops of **3-Pentanol** into the small test tube to a depth of approximately 1-2 cm.

- **Capillary Insertion:** Place the capillary tube, with its open end downwards, into the liquid sample.
- **Apparatus Assembly:** Attach the test tube to the thermometer. The base of the test tube should be aligned with the thermometer's bulb.
- **Heating:** Immerse the assembly in a Thiele tube filled with oil, ensuring the sample is below the oil level.^[10] Begin heating the side arm of the Thiele tube gently and with constant stirring to ensure uniform heat distribution.^[9]
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary's open end.^[10]
- **Measurement:** Remove the heat source once a vigorous stream of bubbles is observed. As the apparatus cools, the rate of bubbling will slow down. The boiling point is the temperature at which the bubbling ceases and the liquid is drawn into the capillary tube.^[10]
- **Verification:** Record the temperature. For accuracy, allow the apparatus to cool sufficiently and repeat the determination.

Protocol for Melting Point Determination

Since **3-Pentanol** is a liquid at room temperature, this protocol would apply to substances that are solid under standard conditions. However, the principle is crucial for general laboratory practice and assessing the purity of solid derivatives of **3-Pentanol**. The melting point is determined as a temperature range.^[11] Pure crystalline compounds typically exhibit a sharp melting range of 0.5-1.0 °C, whereas impurities depress the melting point and broaden the range.^{[7][12]}

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or DigiMelt) or a Thiele tube setup
- Capillary tubes (open at one end)
- Thermometer

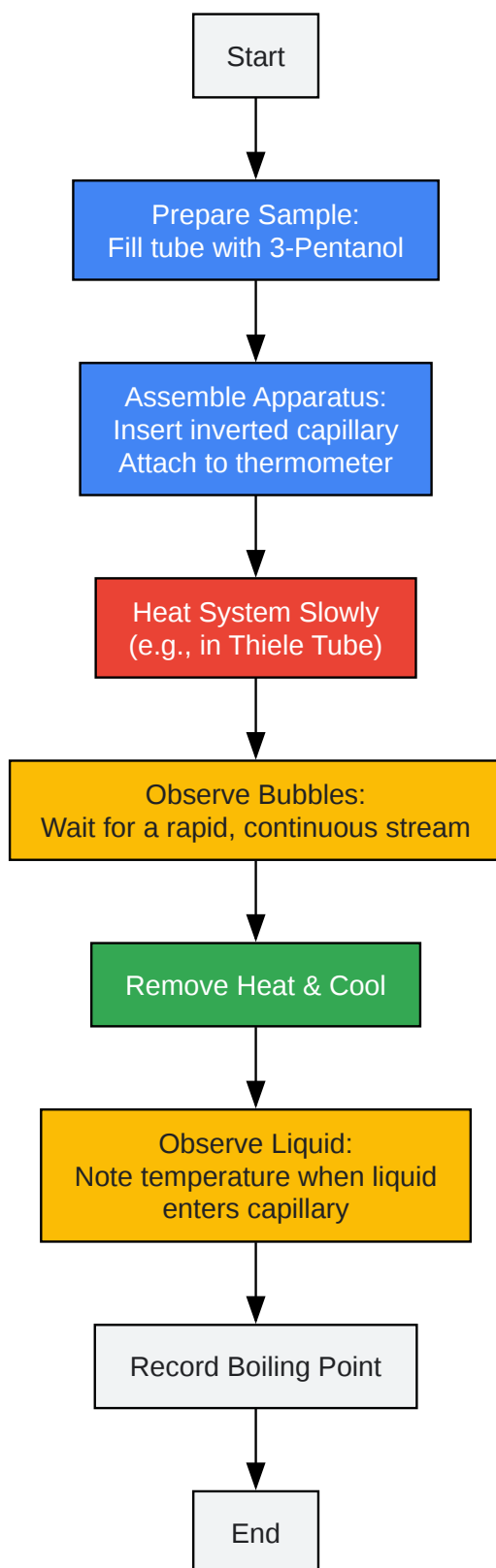
- Sample (must be solid, dry, and finely powdered)

Procedure:

- Sample Preparation: Ensure the solid sample is completely dry and finely powdered to allow for uniform heating.
- Capillary Packing: Press the open end of a capillary tube into the powdered sample. A small amount of solid (2-3 mm in height) should be forced into the tube. Tap the sealed end of the tube on a hard surface to compact the sample at the bottom.[\[13\]](#)
- Apparatus Setup: Place the packed capillary tube into the sample holder of the melting point apparatus.
- Initial Heating: If the approximate melting point is unknown, perform a rapid determination by heating at a high rate (e.g., 10-20 °C per minute) to find an approximate range.[\[13\]](#)
- Accurate Measurement: For an accurate measurement, use a fresh sample and begin heating rapidly until the temperature is about 15-20 °C below the approximate melting point found in the previous step. Then, reduce the heating rate to approximately 1-2 °C per minute.[\[7\]](#)
- Observation and Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range). Continue heating slowly and record the temperature at which the last crystal of the solid melts completely (the end of the melting range).[\[7\]](#)[\[11\]](#)

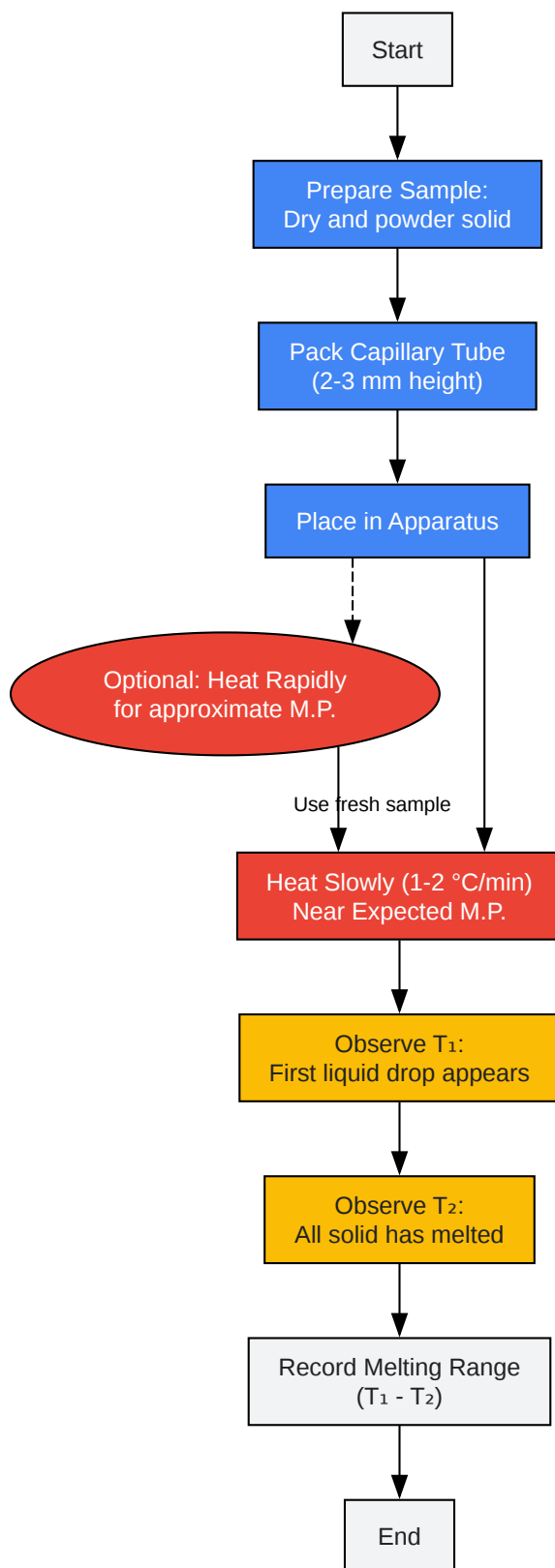
Mandatory Visualizations

The following diagrams illustrate the logical workflows for the experimental protocols described above.



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Caption: Experimental workflow for boiling point determination.



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Caption: Experimental workflow for melting point determination.

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